

Potential off-target effects of NITD-916

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Compound of Interest

Compound Name: NITD-916

Cat. No.: B1494569

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Technical Support Center: NITD-916

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and drug development professionals working with **NITD-916**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **NITD-916**?

NITD-916 is a direct inhibitor of the mycobacterial enoyl-acyl carrier protein (ACP) reductase, InhA.[1][2][3] It belongs to the class of 4-hydroxy-2-pyridones.[4] **NITD-916** forms a ternary complex with InhA and its cofactor NADH, which blocks the fatty acyl substrate binding pocket.[5] This inhibition disrupts the synthesis of mycolic acids, essential components of the mycobacterial cell wall, ultimately leading to bacterial cell death.[5][6]

Q2: Is **NITD-916** active against isoniazid-resistant strains of *Mycobacterium tuberculosis*?

Yes, **NITD-916** is active against isoniazid-resistant clinical isolates of *M. tuberculosis*. [5] Isoniazid is a prodrug that requires activation by the catalase-peroxidase KatG. Resistance to isoniazid often arises from mutations in katG. Since **NITD-916** directly inhibits InhA and does not require activation by KatG, it bypasses this common resistance mechanism.[5]

Q3: What are the known off-target effects of **NITD-916**?

Currently, there is limited publicly available data detailing specific off-target effects of **NITD-916**. One study mentioned that in a panel of in vitro assays, **NITD-916** demonstrated an adequate

cellular selectivity and did not show mutagenic or cardiotoxicity potential, nor did it exhibit in vitro safety pharmacological liabilities. However, the specific targets and the concentrations tested in these assays have not been detailed in the available literature.

Q4: My experiment shows unexpected cellular toxicity. Could this be an off-target effect of **NITD-916**?

While **NITD-916** has shown some level of cellular selectivity in preliminary safety assessments, unexpected toxicity in your specific cell line could potentially be due to off-target effects. It is recommended to perform a dose-response experiment to determine the cytotoxic concentration in your experimental system. If toxicity is observed at concentrations close to the effective dose against mycobacteria, further investigation into off-target interactions may be warranted.

Q5: How can I determine if **NITD-916** is interacting with other kinases in my experimental model?

To assess potential off-target effects on kinases, a kinase selectivity profiling assay is recommended. This involves screening **NITD-916** against a broad panel of purified human kinases to identify any unintended interactions. Several commercial services offer such profiling. A detailed protocol for a representative kinase profiling experiment is provided in the "Experimental Protocols" section below.

Data Presentation

Table 1: Summary of **NITD-916** On-Target Activity

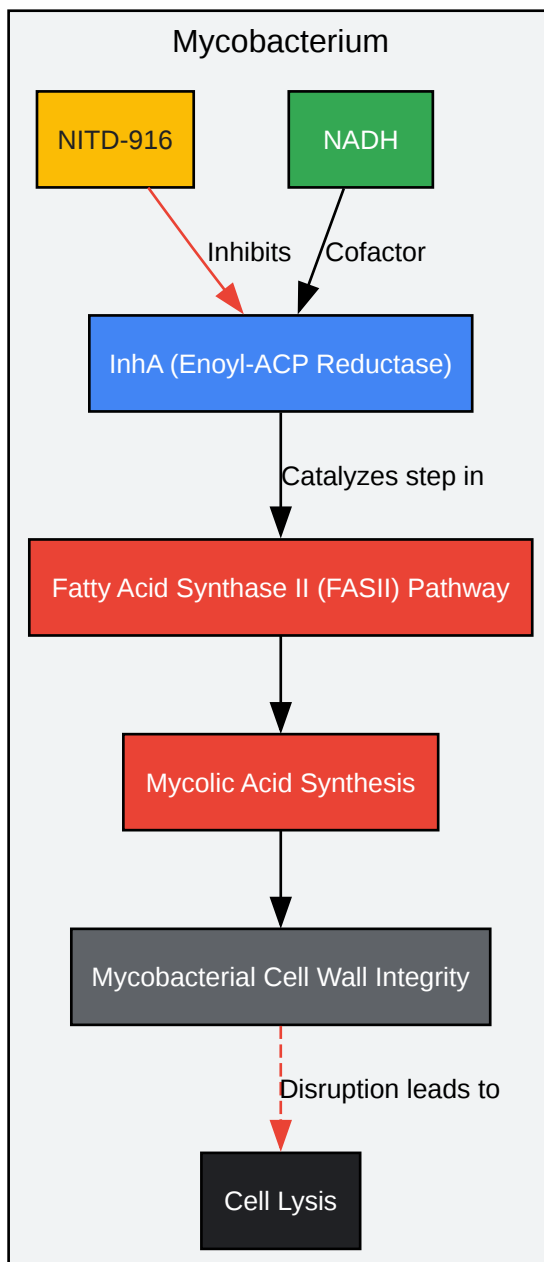
Target	Organism	Assay Type	Value	Reference
InhA	Mycobacterium tuberculosis	Enzyme Inhibition (IC ₅₀)	570 nM	[1]
M. tuberculosis H37Rv	Mycobacterium tuberculosis	Whole-cell activity (MIC ₅₀)	50 nM	
Isoniazid-resistant M. tuberculosis	Mycobacterium tuberculosis	Whole-cell activity (MIC)	0.04 - 0.16 µM	[5]
Mycobacterium abscessus	Mycobacterium abscessus	Whole-cell activity (MIC ₅₀)	0.125 mg/L	
Mycobacterium abscessus	Mycobacterium abscessus	Whole-cell activity (MIC ₉₀)	1 mg/L	

Table 2: User-Generated Off-Target Activity Profile (Template)

Off-Target	Assay Type	IC ₅₀ / K _i	Notes
e.g., Human Kinase X	Kinase Inhibition Assay		
e.g., Human Receptor Y	Binding Assay		
e.g., Human Enzyme Z	Enzyme Inhibition Assay		

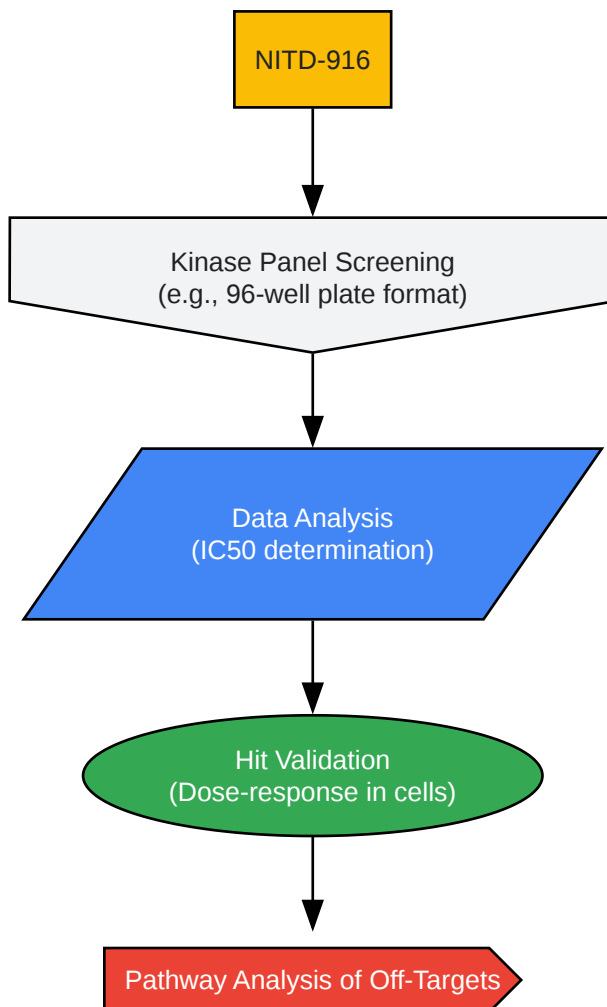
Mandatory Visualization

NITD-916 On-Target Signaling Pathway

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Caption: On-target pathway of **NITD-916** in Mycobacterium.

Experimental Workflow for Off-Target Screening



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